

Personal protective equipment for handling (S)-(+)-Glycidyl butyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-Glycidyl butyrate

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Essential Safety and Handling Guide for (S)-(+)-Glycidyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **(S)-(+)-Glycidyl butyrate** (CAS RN: 65031-96-1), also known as Butyric Acid (S)-Glycidyl Ester. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-(+)-Glycidyl butyrate is a combustible liquid that is harmful if swallowed, inhaled, or in contact with skin.^{[1][2][3]} It is known to cause skin and serious eye irritation and is suspected of causing genetic defects.^{[1][2][3][4]} Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1][5]	Protects against splashes and vapors that can cause serious eye irritation.[1][5][6]
Hand Protection	Chemical-resistant gloves (e.g., rubber gloves).[1]	Prevents skin contact, which can be harmful and cause irritation.[1][5][7]
Skin and Body Protection	Protective clothing, such as a lab coat.[1][5][7]	Minimizes the risk of skin exposure.[5]
Respiratory Protection	Use in a well-ventilated area. If vapors or mists are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]	Prevents inhalation, which can be harmful.[1][3]

Safe Handling and Storage

Proper handling and storage are crucial to prevent accidents and maintain the chemical's integrity.

- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[1][7]
 - Avoid breathing mist, vapors, or spray.[1][3]
 - Do not get in eyes, on skin, or on clothing.[5][7]
 - Keep away from heat, sparks, open flames, and hot surfaces.[5][7] Use spark-proof tools and explosion-proof equipment.[1]
 - Wash hands and face thoroughly after handling.[1][5][7]
 - Do not eat, drink, or smoke when using this product.[3][7]

- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[7\]](#)
 - Keep containers tightly closed.[\[5\]](#)[\[7\]](#)
 - Store locked up.[\[7\]](#)[\[8\]](#)
 - **(S)-(+)-Glycidyl Butyrate** is incompatible with oxidizing agents and acids.[\[2\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 2: First Aid Procedures for **(S)-(+)-Glycidyl Butyrate** Exposure

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a comfortable position for breathing. If not breathing, give artificial respiration. Seek medical attention. [1] [5] [7] [8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1] [5] [7] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1] [5] [6] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [5] [7] [8]

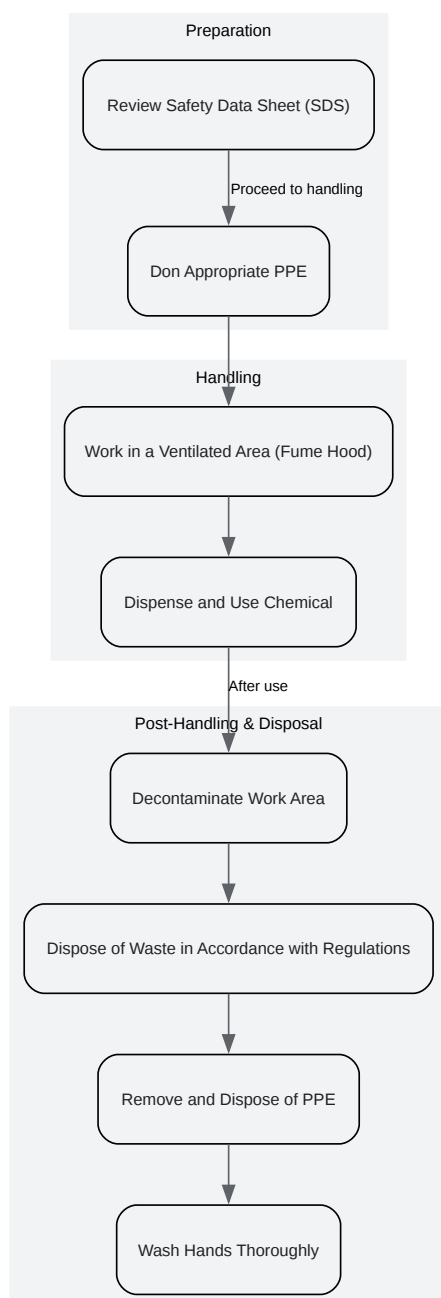
Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.
 - Remove all sources of ignition.[\[1\]](#)[\[5\]](#)
 - Wear appropriate PPE as outlined in Table 1.
 - Absorb the spill with an inert material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable, closed container for disposal.[\[7\]](#)
 - Do not let the product enter drains.[\[6\]](#)
- Waste Disposal:
 - Dispose of **(S)-(+)-Glycidyl butyrate** and its container at an approved waste disposal plant.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
 - Disposal must be in accordance with all federal, state, and local regulations.[\[7\]](#)
 - Do not reuse empty containers.[\[7\]](#)

Operational Workflow

The following diagram illustrates the standard operating procedure for handling **(S)-(+)-Glycidyl butyrate** from receipt to disposal.



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Caption: Workflow for Safe Handling of **(S)-(+)-Glycidyl Butyrate**.

This comprehensive guide is intended to provide essential, immediate safety and logistical information. Always refer to the specific Safety Data Sheet (SDS) for the product you are using for the most detailed and up-to-date information.

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- To cite this document: BenchChem. [Personal protective equipment for handling (S)-(+)-Glycidyl butyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631027#personal-protective-equipment-for-handling-s-glycidyl-butyrate]

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